

Where to purchase Glycidyl Myristate-d5 for laboratory use

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Compound of Interest

Compound Name: Glycidyl Myristate-d5

Cat. No.: B15294074

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A Researcher's Guide to Procuring Glycidyl Myristate-d5

For researchers, scientists, and professionals in drug development, sourcing high-quality, isotopically labeled compounds is a critical step in ensuring the accuracy and reliability of experimental results. This technical guide provides an in-depth overview of reputable suppliers for **Glycidyl Myristate-d5**, a deuterated analog of Glycidyl Myristate, which is instrumental in various laboratory applications, including its use as a potential inhibitor of monoacylglycerol lipase.^[1]

Summary of Commercially Available Glycidyl Myristate-d5

To facilitate a straightforward comparison, the following table summarizes the key quantitative data from prominent chemical suppliers offering **Glycidyl Myristate-d5** for laboratory use. This information has been compiled from the suppliers' public product listings.

Supplier	Catalog Number	Purity	Available Quantities	Formulation	Storage
LGC Standards	TRC-G598502	Not Specified	1 mg, 10 mg	Neat Solid	Not Specified
D-7095	Not Specified	1.0 mg/mL	Isopropanol Solution	Not Specified	
Pharmaffiliates	PA STI 045680	Not Specified	Inquire	White Solid	2-8°C Refrigerator
Santa Cruz Biotechnology	sc-225102	Not Specified	Inquire	Not Specified	Not Specified

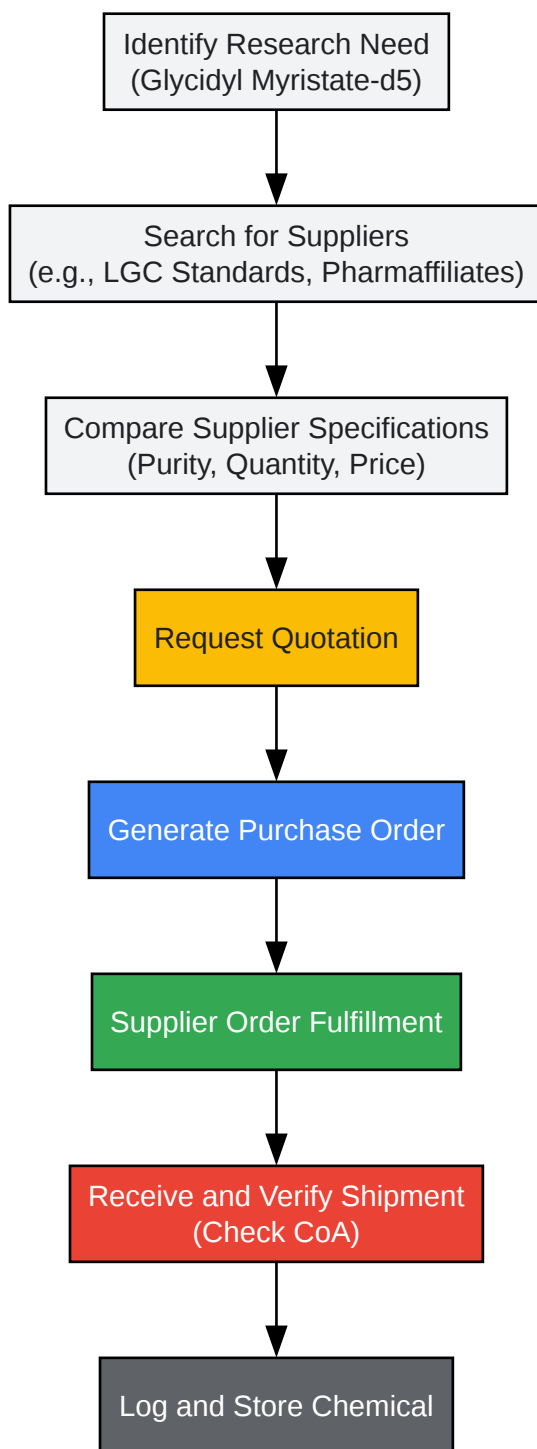
Note: Purity specifications and available quantities are subject to change and may vary by lot. It is highly recommended to contact the suppliers directly for the most current information and to request certificates of analysis.

Experimental Protocols and Methodologies

Detailed experimental protocols for the use of **Glycidyl Myristate-d5** are typically not provided by chemical suppliers. The specific methodologies will be highly dependent on the nature of the research being conducted. Researchers should refer to relevant scientific literature and established laboratory procedures for their specific application.

Procurement Workflow for Research Chemicals

The process of acquiring a specialized chemical like **Glycidyl Myristate-d5** for laboratory use follows a structured workflow. This ensures that the correct product is sourced in a timely and compliant manner. The diagram below illustrates a typical procurement process for a research chemical.



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Procurement Workflow for **Glycidyl Myristate-d5**

This logical flow ensures that all necessary steps, from initial identification to final storage, are followed, maintaining the integrity of the research process.

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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
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